

2,5-Dimethyloctane experimental data uncertainty

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Compound Focus: 2,5-Dimethyloctane

CAS No.: 15869-89-3

Cat. No.: S1517939

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Frequently Asked Questions

- **What is the boiling point of 2,5-Dimethyloctane and how certain is this value?** The normal boiling point has been experimentally determined in several studies. The values are summarized in the table below. The Thermodynamics Research Center (TRC) at NIST assigns an uncertainty of **1.0 K** to the value of 430.0 K, and **2.0 K** to the other two reported values [1].
- **What other thermophysical property data is available with critical evaluations?** The NIST Web Thermo Tables (WTT) provide critically evaluated recommendations for a wide range of properties for **2,5-Dimethyloctane**. The data points are based on a specific number of experimental measurements and are suitable for high-accuracy work [2]. The available properties include:
 - Phase boundary data (e.g., boiling temperature vs. pressure, critical properties)
 - Density (for liquid and gas in equilibrium)
 - Enthalpy of vaporization
 - Heat capacity (for liquid and ideal gas)
 - Enthalpy and Entropy
 - Transport properties (Viscosity and Thermal conductivity)
- **How can I address challenges in identifying this compound within a complex mixture using GC/MS?** Automated identification in Gas Chromatography/Mass Spectrometry (GC/MS) can be challenging when spectra are contaminated by co-eluting compounds. The **Automated Mass Spectral**

Deconvolution and Identification System (AMDIS) developed by NIST is designed to address this by extracting pure component spectra from complex chromatograms before comparing them to a reference library, thereby improving the reliability of identifications [3].

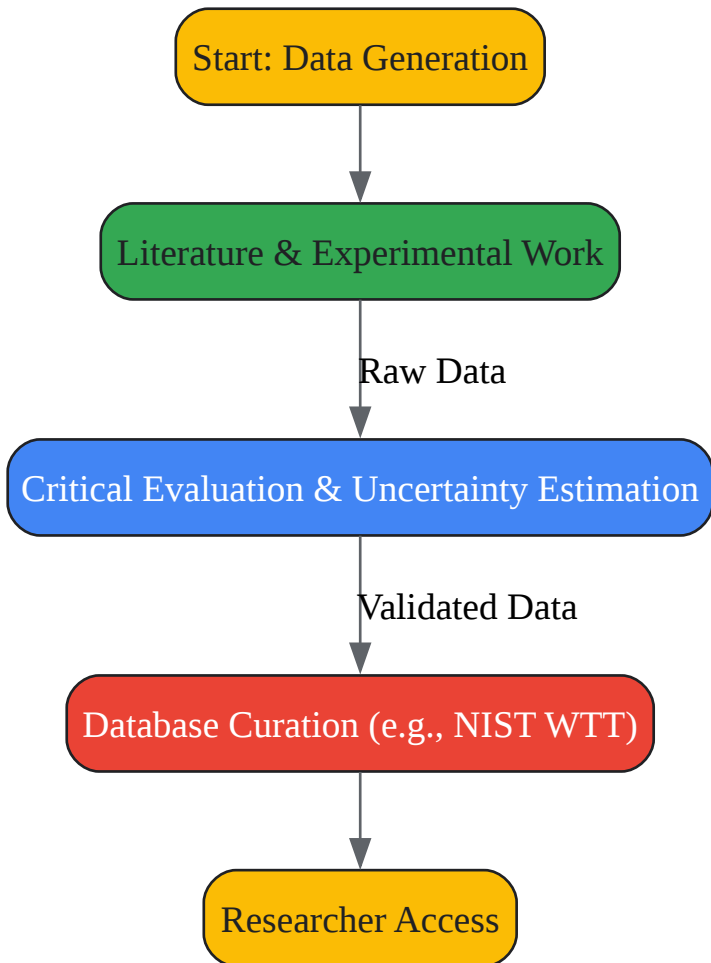
Experimental Data & Uncertainties

The following table consolidates key experimental data for **2,5-Dimethyloctane** (C₁₀H₂₂, Molar Mass: 142.286 g/mol) from NIST sources [2] [1].

Property	Value	Unit	Uncertainty	Method / Comment
Normal Boiling Point [1]	430.0	K	1.0 K	TRC evaluation of experimental data
	430.15	K	2.0 K	Experimental data from Kazanskii and Sergienko (1939)
	429.15	K	2.0 K	Experimental data from Levene and Marker (1932)
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$) [1]	49.0	kJ/mol	Not Specified	Reported by Reid (1972)
Critical Temperature [2]	Data Available			Critically evaluated recommendation
Critical Pressure [2]	Data Available			Critically evaluated recommendation
Critical Density [2]	Data Available			Critically evaluated recommendation

Experimental Protocols & Data Generation

The quantitative data provided in the tables above are derived from rigorous experimental methodologies. The following workflow outlines the general process for establishing critically evaluated thermophysical property data, as practiced by NIST.



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The process involves several key stages:

- **Literature & Experimental Work:** Data is first generated through controlled laboratory experiments, such as those measuring boiling points at various pressures [2] [1].
- **Critical Evaluation & Uncertainty Estimation:** Organizations like NIST's Thermodynamics Research Center (TRC) critically assess the available experimental data. This involves analyzing the methodology, comparing results from different sources, and statistically estimating the uncertainty for each recommended value [2] [1].
- **Database Curation:** The validated data and their uncertainties are compiled into professional databases like the NIST Web Thermo Tables (WTT) [2].

Troubleshooting Common Experimental Issues

- **Problem: Inconsistent Boiling Point Measurements Solution:** Ensure your measurement system is properly calibrated. The values in the table above provide a reference with their evaluated uncertainties. When reporting data, always reference a critically evaluated source like NIST WTT and state the uncertainty of your own measurements in context [2] [1].
- **Problem: Co-elution and Impure Spectra in GC/MS Analysis Solution:** This is a common issue when analyzing complex mixtures. Instead of relying on simple background subtraction, use spectral deconvolution software like **AMDIS**. This tool helps extract a "pure" mass spectrum for each chromatographic component, even when they are not fully separated, leading to more reliable identifications against library spectra [3].

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References

1. Octane, 2 , 5 -dimethyl [webbook.nist.gov]
2. , 2 - 5 -- Critically Evaluated Thermophysical Property... dimethyloctane [wt-pro.nist.gov]
3. An Overview of Automated GC / MS Identification by Steve Stein [chemdata.nist.gov]

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